

Proper Disposal of Aviglycine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

[Get Quote](#)

Essential guidance for the safe and compliant disposal of **Aviglycine**, ensuring the protection of personnel and the environment.

Aviglycine, an inhibitor of ethylene biosynthesis, requires careful handling and disposal due to its potential hazards. This document provides detailed procedures for the proper disposal of **Aviglycine**, in line with safety and regulatory standards, to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment.

Immediate Safety and Handling Precautions

Aviglycine is considered a hazardous substance and is very toxic to aquatic organisms.^[1] It is crucial to avoid release into the environment.^[1] Personal protective equipment, including chemical goggles, gloves, and a particulate respirator, should be worn when handling this compound.^[1]

Step-by-Step Disposal Procedures

All waste containing **Aviglycine** must be handled in accordance with local, state, and federal regulations.^[1]

- Waste Identification and Segregation:
 - Label all waste containers clearly as "Hazardous Waste: **Aviglycine**."

- Segregate **Aviglycine** waste from other chemical waste streams to prevent accidental mixing with incompatible substances, such as oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches).[\[1\]](#)
- For Unused or Expired **Aviglycine**:
 - If recycling options are not available through the manufacturer, the chemical must be disposed of as hazardous waste.[\[1\]](#)
 - Consult with your institution's Environmental Health and Safety (EHS) department or a licensed waste management authority to identify a suitable treatment or disposal facility.[\[1\]](#)
- For Contaminated Materials (e.g., personal protective equipment, labware):
 - Place all contaminated solid waste into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
 - If dealing with solutions, collect all wash water for treatment before disposal.[\[1\]](#)
- Container Disposal:
 - Once empty, containers that held **Aviglycine** should be punctured to prevent re-use.[\[1\]](#)
 - Dispose of the punctured containers at an authorized landfill, following all applicable regulations.[\[1\]](#)

Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Minor Spills:

- Remove all sources of ignition.[\[1\]](#)
- Clean up spills immediately.[\[1\]](#)
- Avoid contact with skin and eyes by using appropriate personal protective equipment.[\[1\]](#)

- Use dry clean-up procedures and avoid generating dust.[\[1\]](#)
- Place the spilled material in a suitable, labeled container for waste disposal.[\[1\]](#)
- Contain the spillage to prevent environmental release.[\[1\]](#)

Major Spills:

- Alert personnel in the area and contact emergency responders, providing them with the location and nature of the hazard.[\[1\]](#)
- Avoid all personal contact, including inhalation.[\[1\]](#)
- Wear protective clothing if there is a risk of exposure.[\[1\]](#)
- Contain the spillage to prevent environmental release.[\[1\]](#)

Quantitative Safety Data

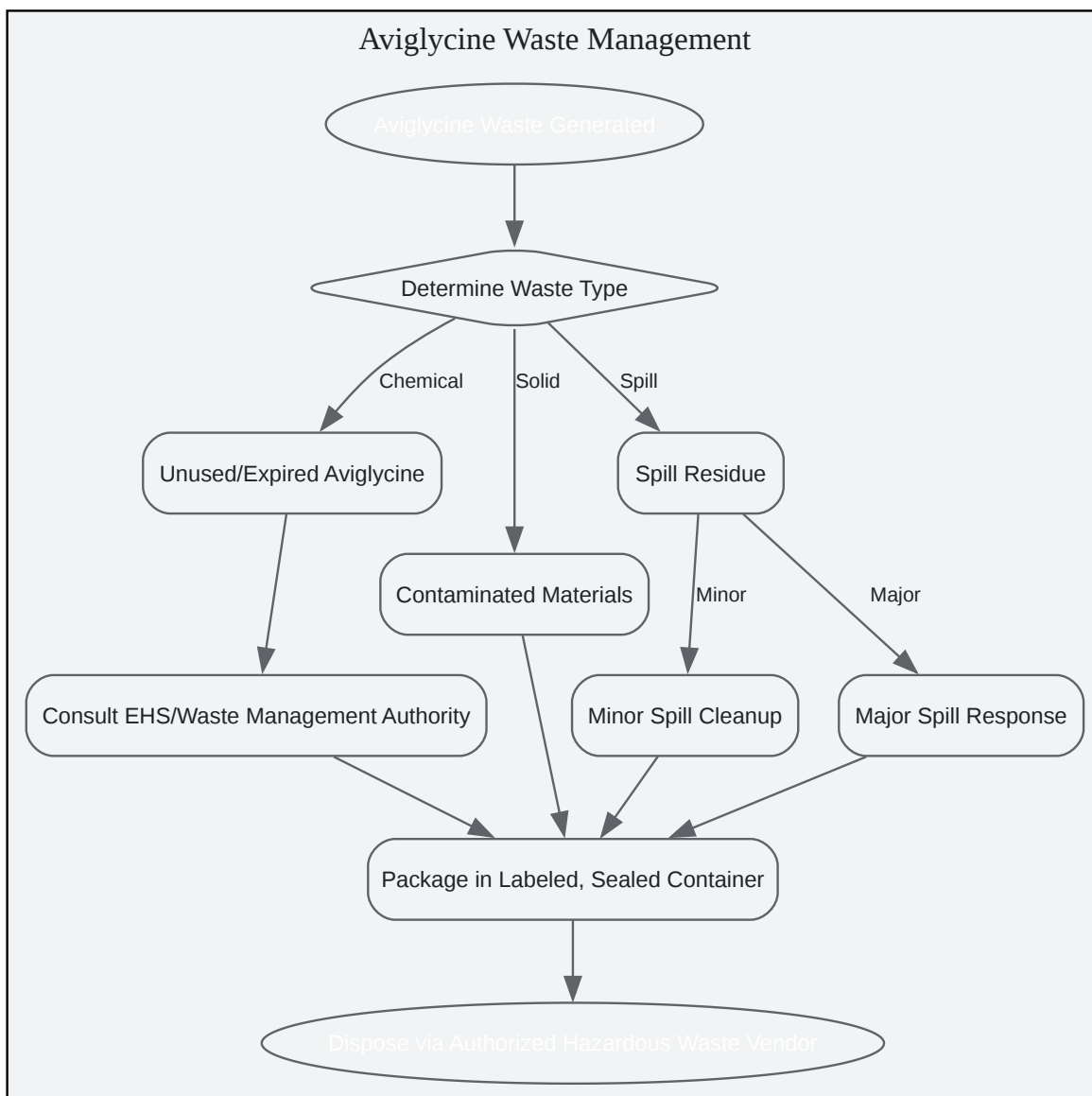
The following table summarizes key toxicological data for **Aviglycine**.

Data Point	Value	Species
Oral LD50	500 mg/kg	Mouse
Oral LD50	>5,000 mg/kg	Rat
Inhalation LC50/4h	>5 g/m ³	Rat

Source: Cayman Chemical Safety Data Sheet[\[2\]](#)

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Aviglycine**.



[Click to download full resolution via product page](#)

Caption: **Aviglycine** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal of Aviglycine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665843#aviglycine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com